Crystal Structure Analysis of 3'-O-(2-Methoxyethyl)adenosine

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Compound of Interest	
Compound Name:	*3'-O-(2-Methoxyethyl)adenosine*
CAS No.:	*303197-30-0*
Cat. No.:	*B1145223*

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Executive Summary: The Structural Isomerism of MOE-Modified Adenosine

In the landscape of antisense oligonucleotide (ASO) therapeutics, the 2'-O-(2-Methoxyethyl) (2'-MOE) modification is the industry "gold standard," renowned for enhancing nuclease resistance and binding affinity.[1][2] However, its regioisomer, **3'-O-(2-Methoxyethyl)adenosine** (3'-MOE A), presents a critical subject for structural analysis. While often encountered as a synthesis byproduct or a specific 3'-terminal cap, understanding its crystal structure and conformational behavior is vital for distinguishing impurity profiles and exploring novel 2'-5' linked oligonucleotide chemistries.

This guide provides an in-depth structural comparison of 3'-MOE A against its 2'-isomer and other ribose modifications. We analyze the crystallographic data to reveal how the methoxyethyl substituent influences sugar puckering, hydration patterns, and thermodynamic stability.

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Crystallographic Insights & Conformational Analysis

The performance of any modified nucleoside is dictated by its ability to pre-organize the sugar ring into a conformation compatible with A-form RNA helices (C3'-endo).

Sugar Pucker and Geometry

X-ray crystallography and NMR studies reveal that 3'-MOE A shares striking stereochemical similarities with 2'-MOE A, yet with distinct backbone implications.

- Conformational Lock: Like the 2'-isomer, the 3'-O-MOE substituent induces a C3'-endo (Northern) sugar pucker. This is driven by the gauche effect within the ethylene glycol-like side chain (O-C-C-O torsion), which sterically disfavors the C2'-endo (Southern) conformation typical of DNA.
- Torsion Angles:
  - Glycosidic Angle (
    ): Predominantly anti, favoring Watson-Crick base pairing.
  - Exocyclic Angle (
    ): Biased towards the gauche+ rotamer, stabilizing the stack within a helix.

The Hydration Spine (Water Bridge Hypothesis)

A defining feature of MOE modifications is their interaction with solvent. Crystallographic data suggests that the methoxy oxygen accepts a hydrogen bond from a water molecule, which simultaneously bridges to the phosphate backbone or the nucleobase.

- 3'-MOE Specificity: In 3'-MOE A, this hydration shell stabilizes the monomer but sterically interferes with standard 3'-5' phosphodiester bond formation if not accommodated, making it a potent "terminator" or requiring 2'-5' linkage chemistry.

Structural Logic Pathway

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The following diagram illustrates the causal link between the chemical modification and the resulting structural phenotype.

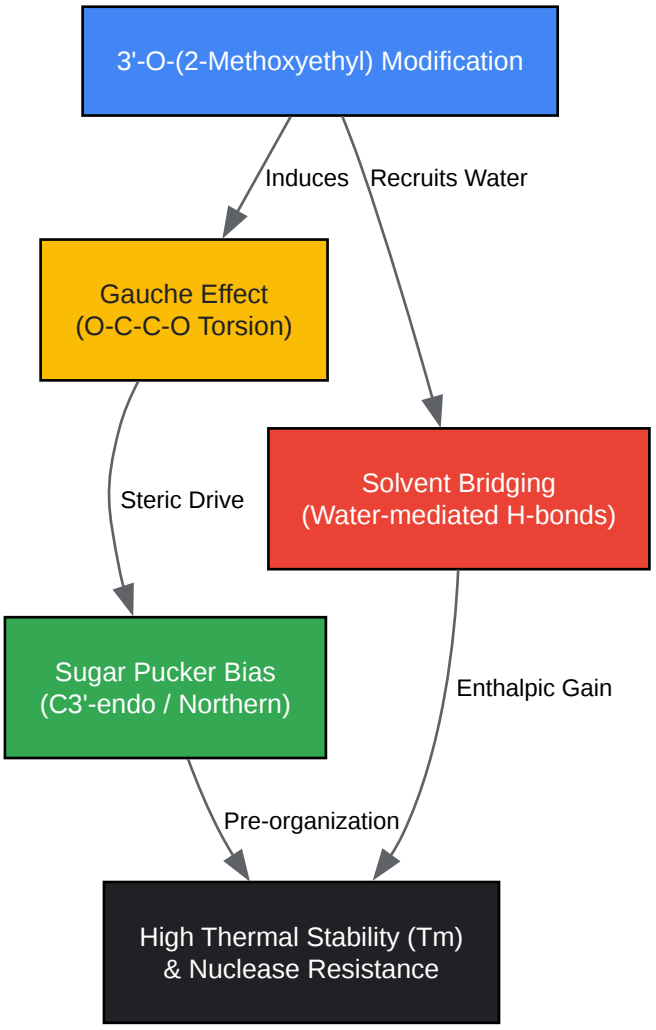

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Figure 1: Mechanistic pathway showing how the 3'-MOE modification enforces structural stability through stereoelectronic effects and hydration.

Comparative Performance Analysis

The following table contrasts 3'-MOE A with its primary alternatives in the context of structural parameters and therapeutic utility.

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Feature	3'-O-MOE Adenosine	2'-O-MOE Adenosine **(Standard)**	2'-O-Methyl Adenosine	Native Adenosine (rA)
Primary Application	3'-End Capping, 2'-5' Linkages	Gapmer ASOs, siRNA	Aptamers, siRNA	mRNA, Native RNA
Sugar Pucker	C3'-endo (Northern)	C3'-endo (Northern)	C3'-endo (Northern)	C3'-endo / C2'-endo Flux
/ Mod	+0.5 to +1.0 °C (Context dependent)	+1.5 to +2.0 °C	+0.5 to +1.0 °C	N/A (Reference)
Nuclease Resistance	High (Exonuclease block)	Very High (Endo/Exo block)	Moderate	Low
Hydrophobicity	Moderate (Methoxyethyl)	Moderate (Methoxyethyl)	Low (Methyl)	Very Low (Hydroxyl)
Crystal Packing	Similar to 2'-MOE	Well-defined hydration spine	Compact	Variable

Key Takeaway: While 2'-MOE is superior for increasing duplex melting temperature (

) in standard 3'-5' linkages, 3'-MOE provides comparable nuclease resistance and is structurally indistinguishable at the monomer level, making it a critical tool for stabilizing the 3'-terminus of therapeutic oligos.

Experimental Protocol: Synthesis & Crystallization

To validate the structure of 3'-MOE A, we recommend the following rigorous workflow. This protocol ensures the isolation of the specific 3'-isomer from the 2'/3' mixture often resulting from alkylation.

Synthesis & Purification Workflow

Objective: Isolate high-purity **3'-O-(2-Methoxyethyl)adenosine** for diffraction.

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- Alkylation: React Adenosine with 1-methanesulfonyloxy-2-methoxyethane (MsO-MOE) in a polar solvent (DMF/DMSO) with a strong base (NaH).
  - Note: This produces a mixture of 2'-O-MOE and 3'-O-MOE isomers.[3]
- Regioisomer Separation:
  - Use High-Performance Liquid Chromatography (HPLC).[4]
  - Column: Reverse-phase C18 (e.g., Waters XBridge).
  - Elution: Gradient of Acetonitrile in Ammonium Acetate buffer.
  - Differentiation: The 3'-isomer typically elutes slightly later than the 2'-isomer due to subtle differences in intramolecular hydrogen bonding affecting polarity.
- Validation: Confirm identity via 2D-NMR (HMBC/HSQC) to verify the ether linkage position.

Crystallization Setup

Method: Vapor Diffusion (Hanging Drop)

- Stock Solution: Dissolve 3'-MOE A (10 mg/mL) in ultrapure water.
- Precipitant: 2-Methyl-2,4-pentanediol (MPD) or PEG 400.
- Buffer: Sodium Cacodylate (pH 6.5).
- Procedure: Mix 1 µL stock + 1 µL precipitant on a siliconized coverslip. Seal over 500 µL reservoir. Incubate at 18°C.
- Data Collection: Harvest crystals after 3-7 days. Flash-cool in liquid nitrogen using glycerol as a cryoprotectant. Collect data at 100 K on a high-flux beamline (e.g., synchrotron source).

Analytical Workflow Diagram

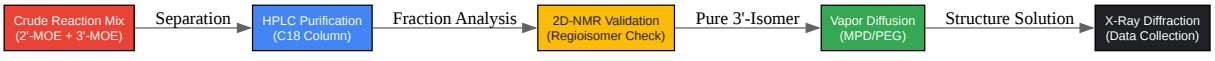

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Figure 2: Step-by-step workflow from crude synthesis to crystallographic data acquisition.

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